

Personal protective equipment for handling Ald-Ph-amido-PEG2-C2-Pfp ester

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Compound of Interest

Compound Name: Ald-Ph-amido-PEG2-C2-Pfp ester

Cat. No.: B11830654

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Essential Safety and Handling Guide for Ald-Ph-amido-PEG2-C2-Pfp Ester

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ald-Ph-amido-PEG2-C2-Pfp ester** (CAS No. 2101206-60-2). The following procedures are designed to ensure safe handling, use, and disposal of this chemical, fostering a secure laboratory environment.

Product Information and Storage

Ald-Ph-amido-PEG2-C2-Pfp ester is a non-cleavable, 2-unit polyethylene glycol (PEG) linker used for antibody-drug conjugation (ADC).[1] Its pentafluorophenyl (Pfp) ester is a reactive functional group that readily forms stable amide bonds with primary and secondary amines.[2][3][4][5] Due to its reactivity, proper storage is critical to maintain its efficacy.

Parameter	Recommendation	Source
Storage Temperature	Store at -20°C for long-term stability.[2][3][6]	[2][3][6]
Storage Conditions	Store in a tightly sealed container with a desiccant to prevent moisture exposure.[2][3][6]	[2][3][6]
Shelf Life	Unopened, it can be stored for months at the recommended temperature.	[7]

Personal Protective Equipment (PPE)

Given the reactive nature of the Pfp ester, appropriate personal protective equipment is mandatory to prevent skin and eye contact. The following table summarizes the recommended PPE for handling **Ald-Ph-amido-PEG2-C2-Pfp ester**.

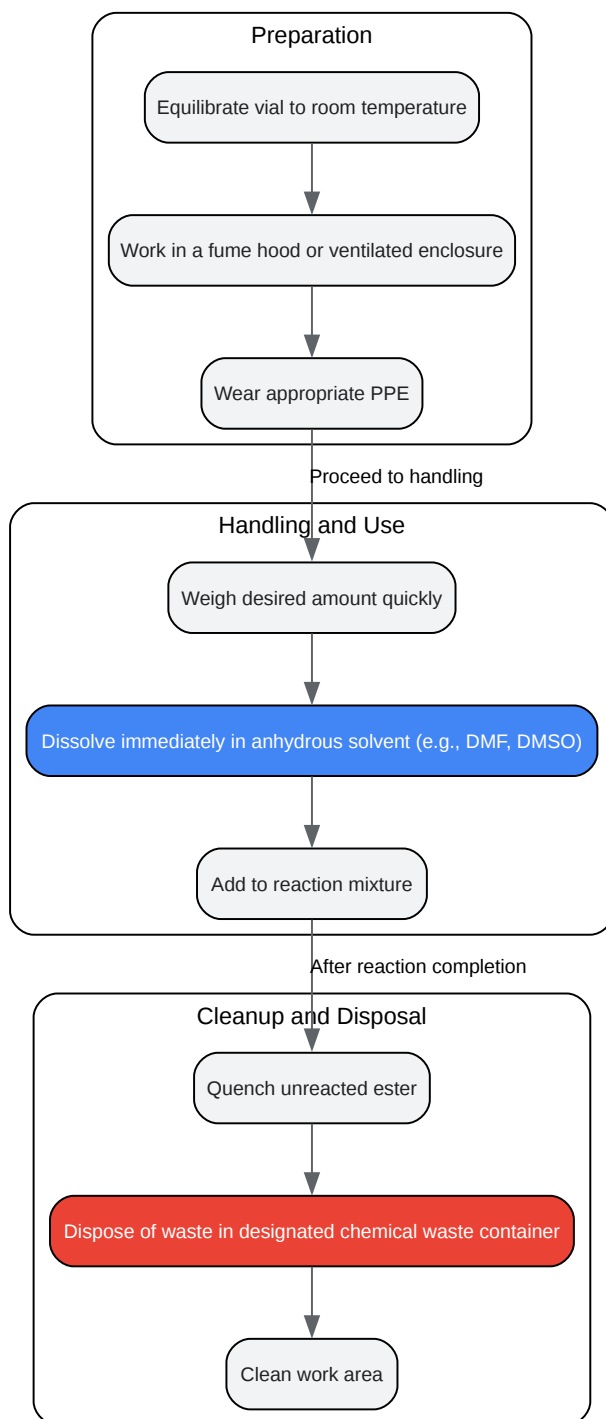
Equipment	Specification	Purpose
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield is recommended when handling larger quantities or if there is a splash hazard.[8]	Protects eyes from splashes and aerosols.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[8][9] Inspect gloves before each use and change them immediately upon contact with the chemical.	Prevents skin contact and absorption.
Body Protection	A laboratory coat (Nomex® or similar flame-resistant material is recommended when working with flammable solvents).[8] Ensure the lab coat is buttoned and fits properly.	Protects skin and clothing from contamination.
Footwear	Closed-toe, closed-heel shoes made of a chemical-resistant material.[8][10]	Protects feet from spills.

Handling and Operational Plan

Ald-Ph-amido-PEG2-C2-Pfp ester is moisture-sensitive and will hydrolyze if exposed to water, rendering it non-reactive.[2][3][4] Therefore, all handling procedures must be conducted in a dry, controlled environment.

Workflow for Handling **Ald-Ph-amido-PEG2-C2-Pfp ester**:

Safe Handling Workflow for Ald-Ph-amido-PEG2-C2-Pfp ester

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Safe Handling Workflow Diagram

Experimental Protocol: General Procedure for Protein Conjugation

This protocol outlines a general method for conjugating **Ald-Ph-amido-PEG2-C2-Pfp ester** to a protein containing primary amines (e.g., lysine residues).

- Preparation of Protein Solution:
 - Prepare the protein solution in an amine-free buffer (e.g., 0.1 M phosphate buffer, 0.15 M NaCl, pH 7.2-8.0).[\[2\]](#)[\[4\]](#)
 - Avoid buffers containing primary amines like Tris or glycine, as they will compete with the desired reaction.[\[3\]](#)[\[4\]](#)
- Preparation of Pfp Ester Solution:
 - Allow the vial of **Ald-Ph-amido-PEG2-C2-Pfp ester** to equilibrate to room temperature before opening to prevent moisture condensation.[\[3\]](#)[\[4\]](#)[\[6\]](#)
 - Immediately before use, dissolve the required amount of the Pfp ester in anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) to a concentration of 10-100 mM. [\[2\]](#) Do not prepare stock solutions for storage, as the Pfp ester will degrade over time.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Conjugation Reaction:
 - Add the desired molar excess of the dissolved Pfp ester to the protein solution while gently vortexing.
 - Incubate the reaction at room temperature for 1-4 hours or at 4°C overnight.[\[2\]](#) The optimal reaction time and temperature may need to be determined empirically for each specific application.
- Quenching and Purification:
 - (Optional) Quench the reaction by adding a quenching buffer containing primary amines (e.g., 1 M Tris-HCl, pH 8.0).[\[2\]](#)[\[6\]](#)

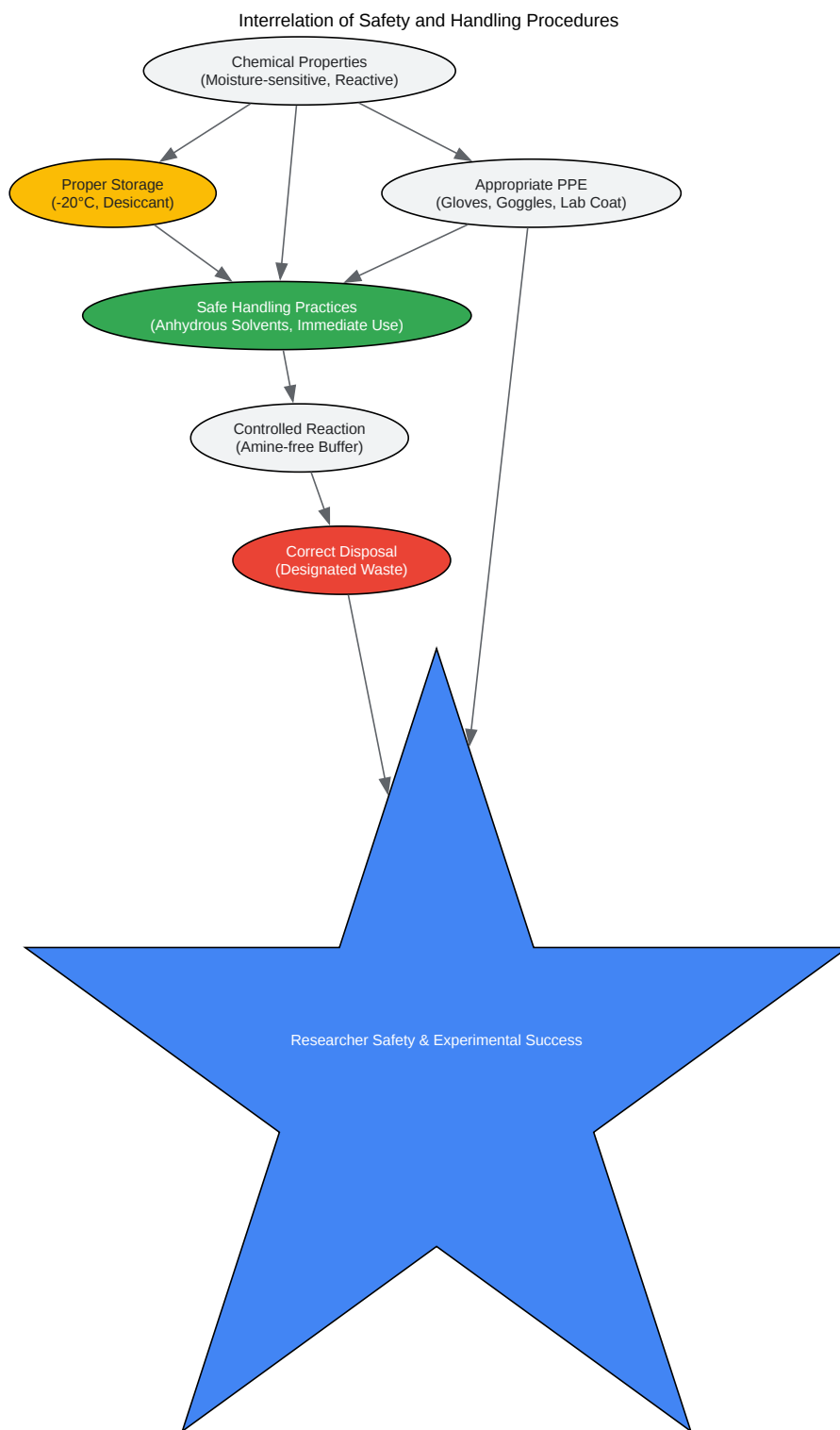
- Remove unreacted Pfp ester and byproducts by size-exclusion chromatography (e.g., desalting column) or dialysis.[3][4]

Disposal Plan

Proper disposal of chemical waste is essential for laboratory safety and environmental protection.

- **Unused Reagent:** Unused reconstituted reagent should be discarded as chemical waste.[3][4] Do not attempt to store it for future use.
- **Reaction Waste:** All waste materials from the reaction, including quenched solutions and purification byproducts, should be collected in a designated hazardous chemical waste container.
- **Contaminated Materials:** Any materials that have come into contact with **Ald-Ph-amido-PEG2-C2-Pfp ester**, such as pipette tips, gloves, and paper towels, should be disposed of as solid chemical waste.
- **Regulations:** Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. If you are unsure about the proper disposal procedures, consult your institution's Environmental Health and Safety (EHS) department.

Logical Relationship of Safety Measures:



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Relationship Between Chemical Properties and Safety Protocols

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. broadpharm.com [broadpharm.com]
- 4. broadpharm.com [broadpharm.com]
- 5. Pentafluorophenyl esters - Wikipedia [en.wikipedia.org]
- 6. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 7. Ald-Ph-amido-PEG2-C2-Pfp ester, 2101206-60-2-Amadis Chemical [amadischem.com]
- 8. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 9. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 10. epa.gov [epa.gov]
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